

A Comparative Olfactory Analysis: Cyclopentadecanone vs. Muscone

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Compound of Interest

Compound Name: Cyclopentadecanone

Cat. No.: B167302

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In the realm of fragrance chemistry, macrocyclic musks hold a significant position for their unique olfactory properties and their role as foundational elements in perfumery. This guide provides a detailed comparison of the odor profiles of two prominent macrocyclic ketones: **Cyclopentadecanone** and Muscone. The following sections present a summary of their olfactory characteristics, relevant quantitative data, and the experimental methodologies used for their evaluation, aimed at researchers, scientists, and professionals in the fields of sensory science and fragrance development.

Olfactory Profile Comparison

Cyclopentadecanone and Muscone, while both categorized as macrocyclic musks, exhibit distinct odor profiles. **Cyclopentadecanone** is consistently described as possessing a clean, musk-like scent with sweet and powdery undertones. It is often lauded for its efficacy as a fixative, enhancing the longevity of other fragrance components.

Muscone, the primary odorant in natural deer musk, presents a more complex olfactory profile. It is characterized by a soft, sweet, and intensely musky aroma, often imbued with a warm, animalic tonality and powdery nuances. The naturally occurring (-)-enantiomer, (R)-3-methyl**cyclopentadecanone**, is noted for its powerful and diffusive scent.

Quantitative Olfactory Data

Direct, side-by-side quantitative comparisons of the odor profiles of **Cyclopentadecanone** and Muscone are not readily available in the reviewed literature. However, data on the individual

compounds have been reported. The following table summarizes available quantitative metrics. It is important to note that these values are from different sources and may not be directly comparable due to variations in experimental conditions.

Parameter	Cyclopentadecanone	(R)-Muscone	Source(s)
Odor Threshold	Data not available in reviewed literature.	4.5 ng/L in air	[1]
Substantivity on Blotter	Data not available in reviewed literature.	400 hours at 100%	[2]
Primary Olfactory Receptor	OR5AN1	OR5AN1	[No specific citation found for Cyclopentadecanone, inferred from general musk receptor information]
Qualitative Descriptors	Musk-like, sweet, powdery	Soft, sweet, musky, warm animalic, powdery	[No single comprehensive source]

Experimental Protocols

The evaluation of the odor profiles of fragrance ingredients like **Cyclopentadecanone** and Muscone relies on standardized sensory and analytical techniques.

Sensory Panel Evaluation

A sensory panel composed of trained assessors is essential for characterizing the odor profile, intensity, and longevity of these compounds.

Objective: To determine and compare the olfactory characteristics of **Cyclopentadecanone** and Muscone.

Materials:

- **Cyclopentadecanone** (high purity)
- Muscone (high purity, typically the (R)-enantiomer)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Fragrance blotters (mouillettes)
- Odor-free evaluation booths with controlled temperature and humidity

Procedure:

- **Panelist Selection and Training:** A panel of 8-12 individuals is selected based on their olfactory acuity and descriptive ability. Panelists undergo training to familiarize themselves with a standardized lexicon of odor descriptors relevant to musk fragrances.
- **Sample Preparation:** Solutions of **Cyclopentadecanone** and Muscone are prepared at various concentrations in the chosen solvent. For substantivity testing, a standard amount (e.g., 0.1 mL of a 10% solution) is applied to the tip of a fragrance blotter.
- **Odor Profile Evaluation:** Panelists are presented with coded, randomized samples of each compound on fragrance blotters. They are asked to describe the odor using the standardized lexicon and to rate the intensity of each descriptor on a labeled magnitude scale (LMS) or a numerical scale (e.g., 0-10).
- **Substantivity (Tenacity) Evaluation:** The odor intensity of the samples on the blotters is evaluated by the panel at predetermined time intervals (e.g., 0, 1, 4, 8, 24, 48 hours, and daily thereafter). The time at which the odor is no longer perceptible or falls below a predetermined intensity level is recorded as the substantivity.
- **Data Analysis:** The collected data is statistically analyzed to determine the mean intensity ratings for each descriptor and the average substantivity for each compound.

Gas Chromatography-Olfactometry (GC-O)

GC-O is an analytical technique that combines the separation of volatile compounds by gas chromatography with human sensory detection.

Objective: To identify the odor-active regions of a sample containing **Cyclopentadecanone** or Muscone and to characterize their specific scent contributions.

Instrumentation:

- Gas chromatograph (GC) equipped with a high-resolution capillary column.
- Mass spectrometer (MS) for chemical identification.
- Olfactory detection port (ODP) where a trained assessor can sniff the effluent from the GC column.
- Humidified air supply to the ODP to prevent nasal dehydration.

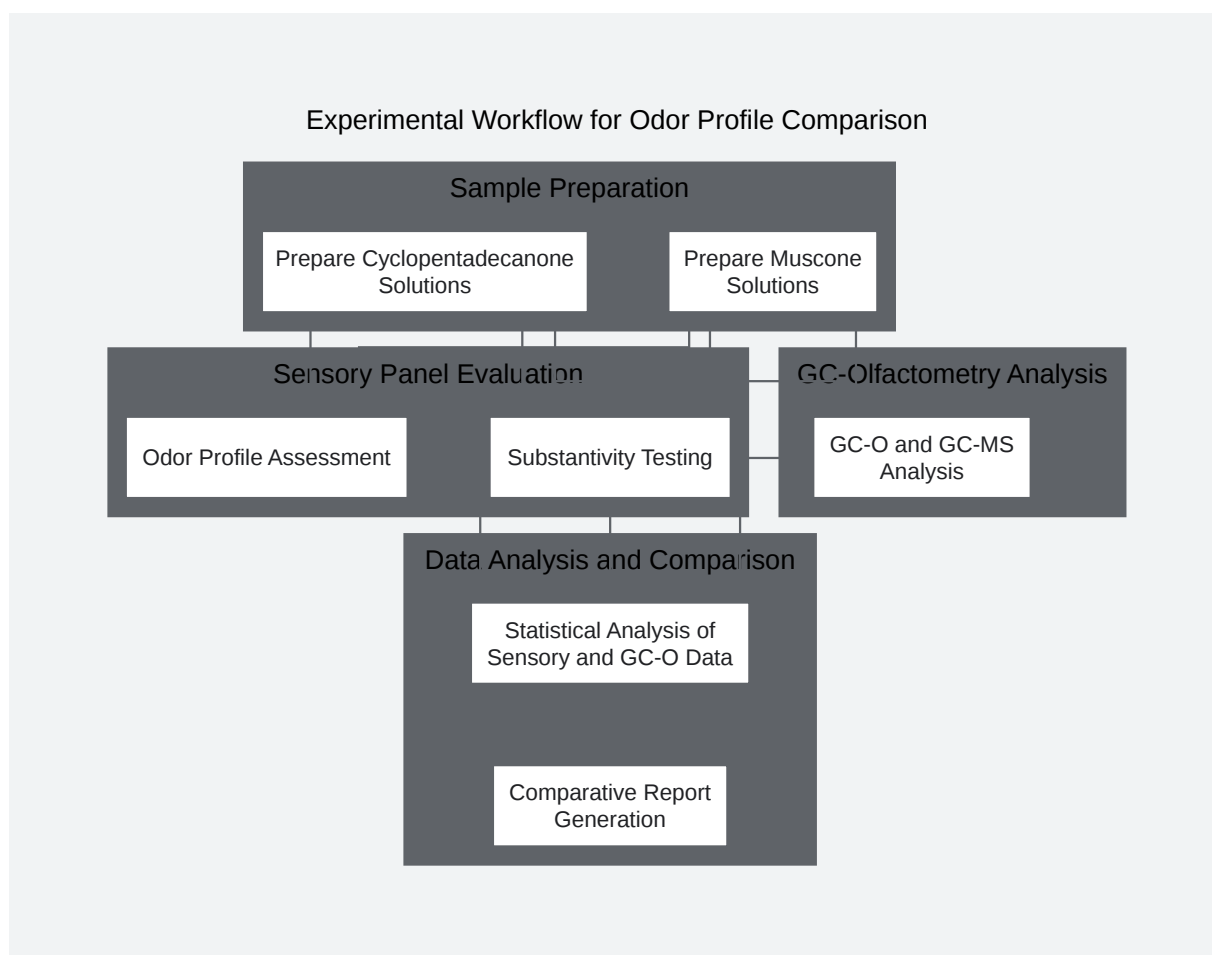
Procedure:

- Sample Injection: A diluted solution of the musk compound is injected into the GC.
- Chromatographic Separation: The components of the sample are separated based on their volatility and interaction with the column's stationary phase.
- Effluent Splitting: The column effluent is split between the MS detector and the ODP.
- Olfactory Detection: A trained assessor sniffs the effluent from the ODP and records the retention time, duration, intensity, and qualitative description of any detected odors.
- Mass Spectrometry Detection: Simultaneously, the MS detector records the mass spectra of the eluting compounds, allowing for their identification.
- Data Correlation: The olfactory data is correlated with the chromatographic and mass spectral data to create an aromagram, which provides a visual representation of the odor-active compounds in the sample.

Signaling Pathway and Experimental Workflow

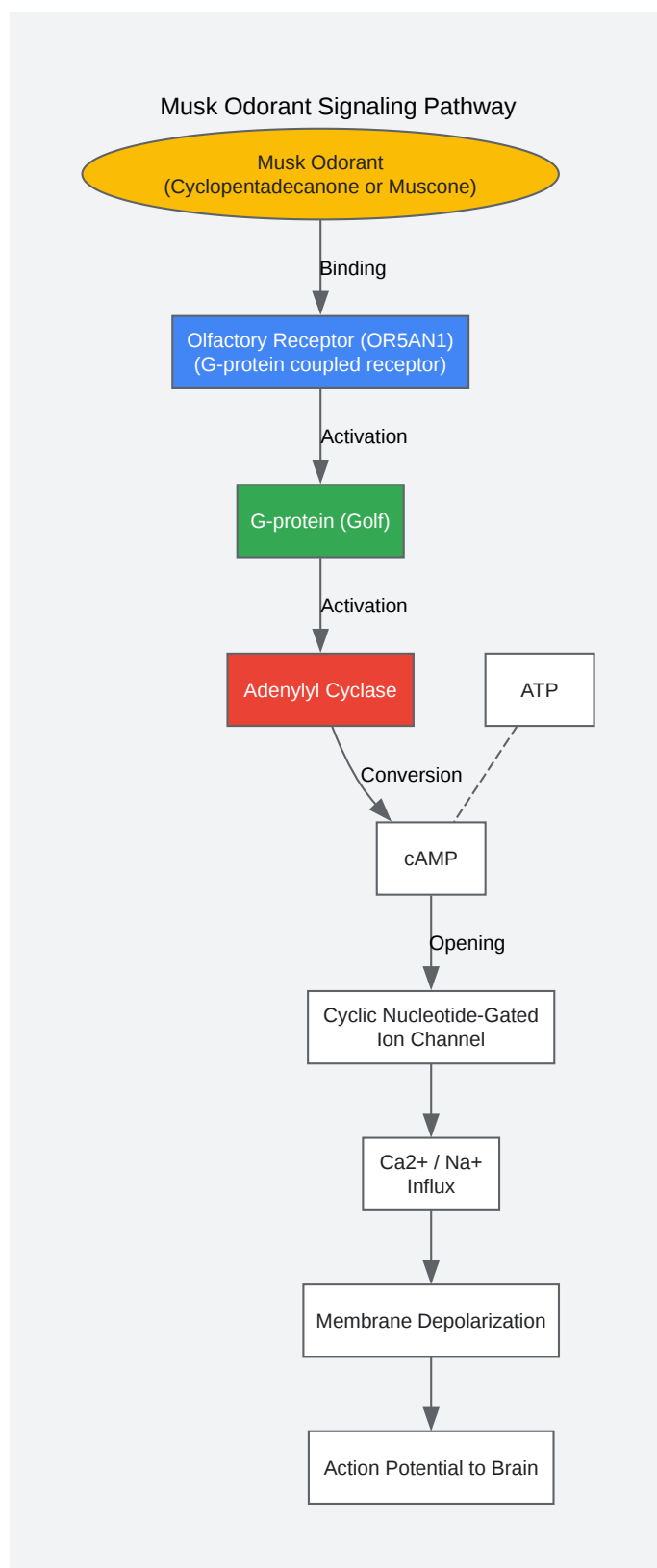
The perception of musk odors is initiated by the binding of these molecules to specific olfactory receptors in the nasal epithelium. The primary human receptor for macrocyclic musks like Muscone is the olfactory receptor OR5AN1. The binding of the odorant to the receptor triggers

a G-protein-mediated signaling cascade, leading to the generation of a neural signal that is processed by the brain as a specific scent.



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Caption: Workflow for the comparative evaluation of odor profiles.



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Caption: Simplified signaling cascade for musk odor perception.

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References

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